

Proper Handling and Storage of Boc-D-Chg-OH: A Technical Guide

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Compound of Interest

Compound Name: *Boc-D-Chg-OH*

Cat. No.: *B558547*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the proper handling and storage conditions for N-tert-Butoxycarbonyl-D-cyclohexylglycine (**Boc-D-Chg-OH**), a critical building block in peptide synthesis and drug development. Adherence to these guidelines is essential to ensure the compound's integrity, stability, and the safety of laboratory personnel.

Chemical and Physical Properties

Boc-D-Chg-OH is a white to off-white crystalline powder. A summary of its key chemical and physical properties is presented in the table below.

Property	Value
CAS Number	70491-05-3
Molecular Formula	C ₁₃ H ₂₃ NO ₄
Molecular Weight	257.33 g/mol
Appearance	White to off-white powder
Melting Point	Approximately 75 °C
Solubility	Soluble in organic solvents such as methanol, and dichloromethane.

Storage Conditions

Proper storage is crucial to maintain the stability and purity of **Boc-D-Chg-OH**. The recommended storage conditions are summarized in the following table.

Parameter	Recommended Condition	Rationale
Temperature	2°C to 8°C (Refrigerated)	To minimize degradation and maintain chemical stability.
Humidity	Store in a dry environment.	The compound may be sensitive to moisture, which can lead to hydrolysis of the Boc protecting group.
Light	Store in a light-resistant container.	While specific data on photosensitivity is limited, it is good practice to protect from light to prevent potential degradation.
Inert Atmosphere	For long-term storage, consider storing under an inert atmosphere (e.g., argon or nitrogen).	To prevent oxidation and reaction with atmospheric components.
Container	Keep in a tightly sealed container.	To prevent contamination and exposure to moisture and air.

Note: While these are the generally recommended storage conditions, it is always best to refer to the certificate of analysis or the supplier's specific instructions for the particular lot of **Boc-D-Chg-OH** being used. No detailed experimental studies on the long-term stability under various conditions were found in the public domain.

Handling Procedures

Due to its potential hazards, appropriate handling procedures must be followed to ensure the safety of personnel. **Boc-D-Chg-OH** is classified as causing skin and eye irritation, and may cause respiratory irritation.

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **Boc-D-Chg-OH**:

- Eye Protection: Chemical safety goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: Laboratory coat.
- Respiratory Protection: Use in a well-ventilated area. If dust is generated, a NIOSH-approved respirator may be necessary.

Engineering Controls

- Ventilation: Handle in a chemical fume hood to minimize inhalation exposure.
- Eye Wash Station and Safety Shower: These should be readily accessible in the work area.

General Handling Practices

- Avoid inhalation of dust.
- Avoid contact with skin and eyes.
- Wash hands thoroughly after handling.
- Keep the container tightly closed when not in use.

Experimental Protocols

While specific, detailed experimental protocols for the stability of **Boc-D-Chg-OH** were not found in the performed searches, a general protocol for assessing the stability of a similar compound would typically involve:

- Sample Preparation: Aliquot the compound into several vials.
- Storage Conditions: Store the vials under various conditions (e.g., different temperatures, humidity levels, and light exposures).

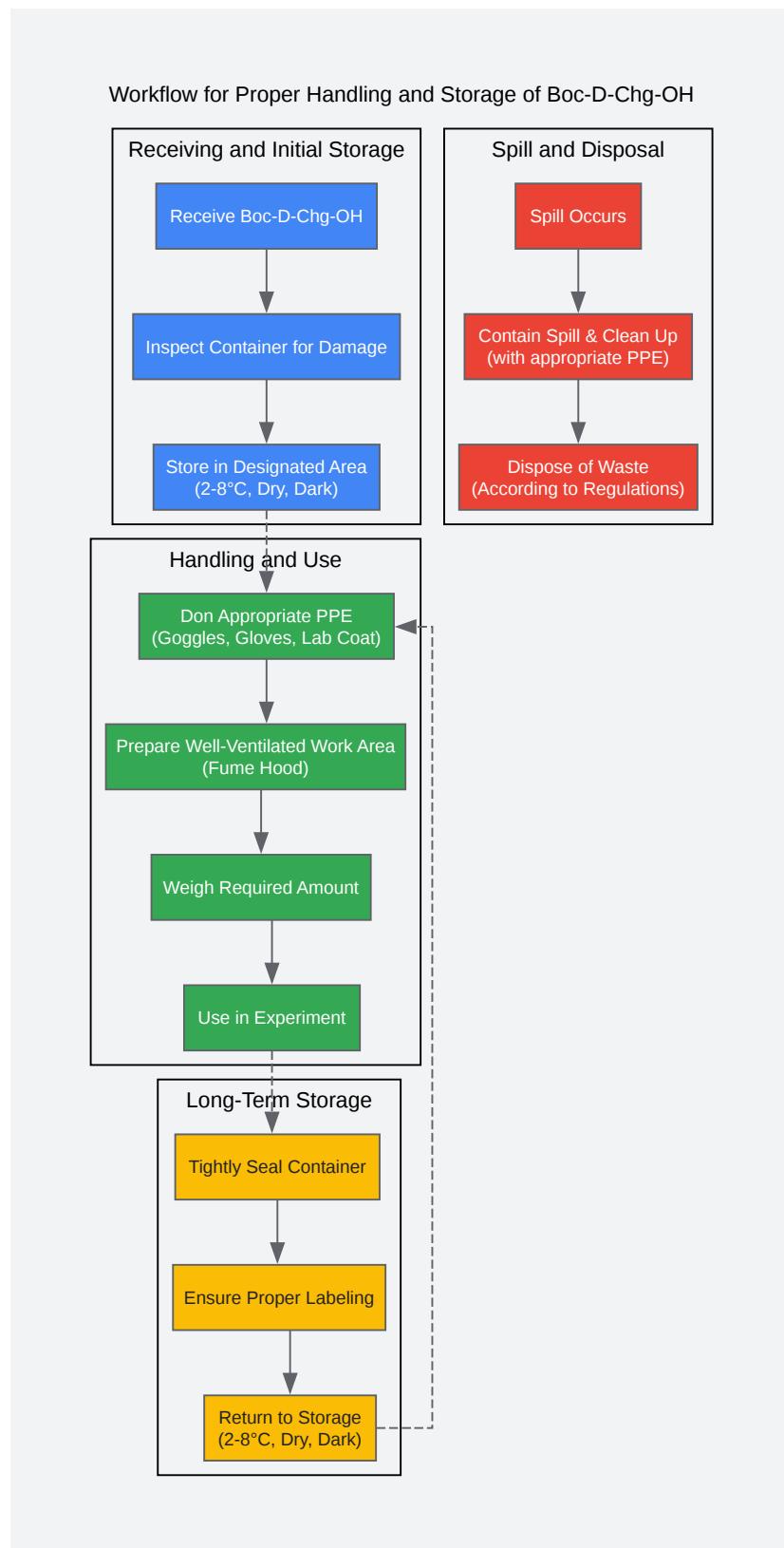
- Time Points: At specified time intervals (e.g., 1, 3, 6, 12 months), remove a vial from each storage condition.
- Analysis: Analyze the purity of the compound using techniques such as High-Performance Liquid Chromatography (HPLC) to detect any degradation products.
- Data Evaluation: Compare the purity of the stored samples to a control sample stored under ideal conditions (e.g., -20°C, dark, dry).

Spill and Disposal Procedures

- Spill: In case of a spill, wear appropriate PPE, and carefully sweep up the solid material, avoiding dust generation. Place the spilled material into a sealed container for disposal.
- Disposal: Dispose of the chemical waste in accordance with local, state, and federal regulations.

Visualization of Handling and Storage Workflow

The following diagram illustrates the recommended workflow for the proper handling and storage of **Boc-D-Chg-OH**.

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Caption: Logical workflow for receiving, handling, storing, and disposing of **Boc-D-Chg-OH**.

- To cite this document: BenchChem. [Proper Handling and Storage of Boc-D-Chg-OH: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b558547#proper-handling-and-storage-conditions-for-boc-d-chg-oh>

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